

Technical Guide: Understanding the Analytical Profile of Ribociclib-d8

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Compound of Interest

Compound Name: Ribociclib-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the analytical data and methodologies related to **Ribociclib-d8**, a deuterated internal standard crucial for the accurate quantification of the cyclin-dependent kinase 4/6 (CDK4/6) inhibitor, Ribociclib. While a singular, complete Certificate of Analysis for **Ribociclib-d8** is not publicly available, this document synthesizes key analytical parameters and experimental protocols from various sources to serve as a detailed reference.

Quantitative Data Summary

The following tables summarize the essential quantitative information for **Ribociclib-d8** and its non-labeled counterpart, Ribociclib, as found in public documentation.

Identifier	Value	Source
Chemical Name	7-Cyclopentyl-N,N-dimethyl-2-((5-(piperazin-1-yl-2,2,3,3,5,5,6,6-d8)pyridin-2-yl)amino)-7H-pyrrolo[2,3-d]pyrimidine-6-carboxamide	[1]
Molecular Formula	C23H22D8N8O	Inferred
Molecular Weight	442.6 g/mol	[1]
Appearance	Pale Brown Solid	[2]
Deuterium Purity	Not explicitly stated for d8, but 99% for D6-Ribociclib and 98.7% for D8-abemaciclib are cited as examples of isotopic purity for similar compounds.	[3]

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Source
Ribociclib	435.2	252.1	[4]
Ribociclib-d6	441.2	252.1	[4]
Ribociclib (alternative)	435.0	322.0	[5]

Experimental Protocols

The quantification of Ribociclib in biological matrices is typically performed using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), where **Ribociclib-d8** serves as an internal standard. Below are detailed methodologies synthesized from published research.

LC-MS/MS Method for Quantification in Human Plasma

This method is adapted from protocols for the therapeutic monitoring of Ribociclib.

- Sample Preparation:

- Stock solutions of Ribociclib and **Ribociclib-d8** (as an internal standard) are prepared. For instance, a stock solution of Ribociclib can be made at 2 mg/mL in methanol.[3]
- Working solutions for calibration curves and quality controls are prepared by diluting the stock solutions in methanol.[3]
- Plasma samples are subjected to protein precipitation. An internal standard working solution is used for this precipitation step.[3]
- Chromatographic Conditions:
 - Column: A C18 column (e.g., 50 x 4.6 mm, 3 μ m) is often used.[5]
 - Mobile Phase: A common mobile phase consists of a mixture of acetonitrile and a buffer like 10 mM ammonium acetate, often in a gradient or isocratic elution.[5]
 - Flow Rate: A typical flow rate is around 0.7 mL/min.[5]
 - Injection Volume: 10 μ L.[5]
- Mass Spectrometric Conditions:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).[5]
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Ribociclib: m/z 435.2 \rightarrow 252.1[4]
 - d6-Ribociclib (as a proxy for d8): m/z 441.2 \rightarrow 252.1[4]
 - Ionization Source Temperature: Approximately 300°C.[5]
 - Capillary Voltage: Around 5,000 V.[5]

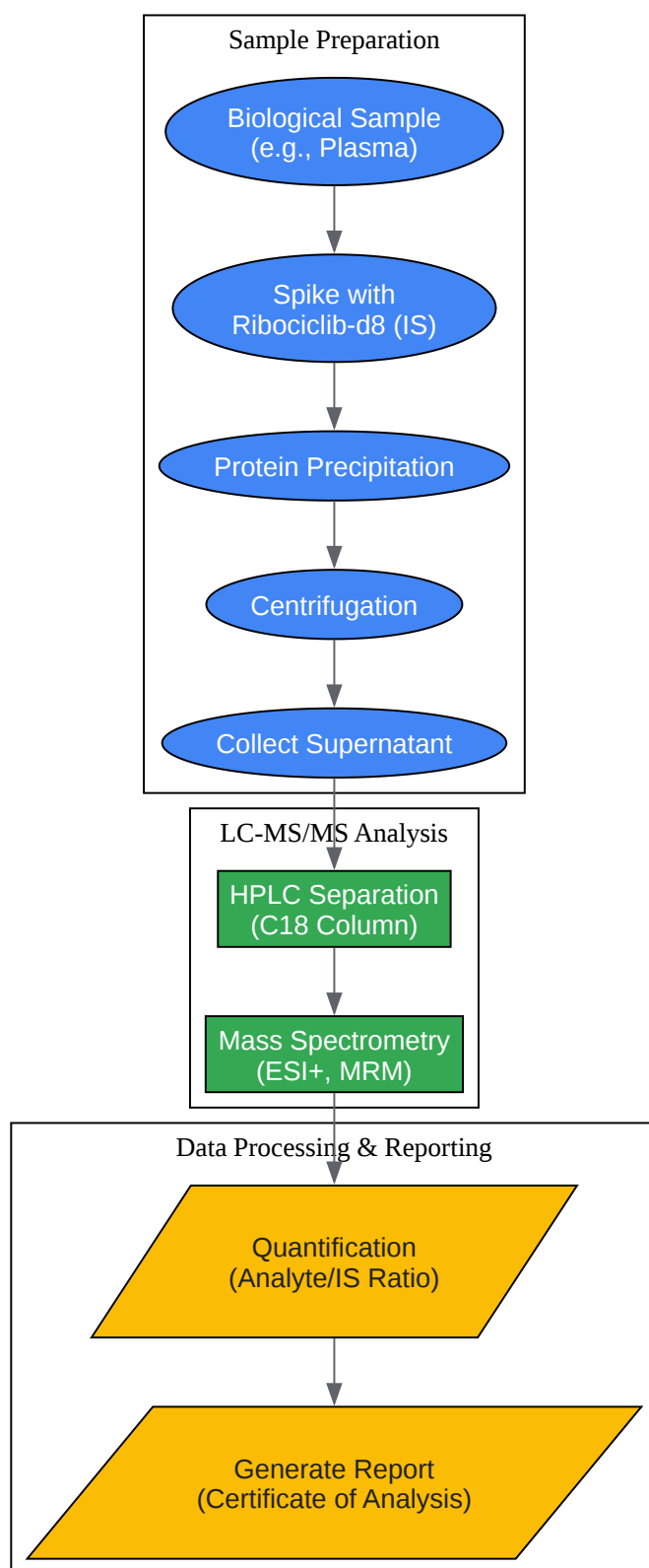
Method Validation Parameters

Analytical methods for Ribociclib are validated according to regulatory guidelines (e.g., ICH M10). Key validation parameters include:

- **Linearity:** The method demonstrates linearity over a specific concentration range. For example, one method showed linearity from 5 to 100 ng/mL with a correlation coefficient (R^2) of 0.9991.^[4]^[5] Another established a range of 120–6000 ng/mL.^[3]
- **Accuracy and Precision:** The accuracy and precision of quality control samples should be within acceptable limits (typically $\pm 15\%$).^[4]
- **Selectivity and Specificity:** The method should be free from interference from endogenous matrix components.
- **Matrix Effect:** The effect of the biological matrix on the ionization of the analyte and internal standard should be assessed and minimized.
- **Stability:** The stability of Ribociclib in the biological matrix is evaluated under various conditions, including bench-top, freeze-thaw cycles, and long-term storage.^[4]

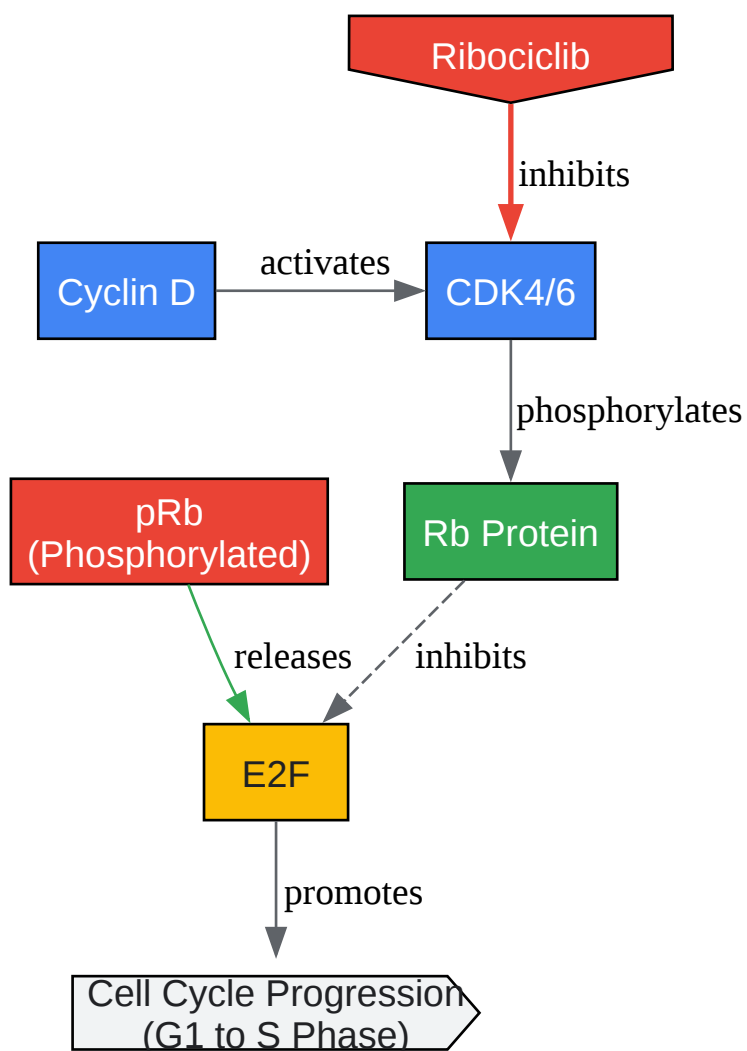
Workflow and Signaling Pathway Diagrams

The following diagrams illustrate the general workflow for the analysis of Ribociclib using an internal standard like **Ribociclib-d8** and the signaling pathway it targets.



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Analytical workflow for Ribociclib quantification.



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Simplified signaling pathway of Ribociclib's mechanism of action.

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